Application Note: Measuring P-gp Inhibition with ONT-093 In Vitro

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Compound of Interest	
Compound Name:	*Ont-093*
CAS No.:	*216227-54-2*
Cat. No.:	*B1684371*

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Introduction

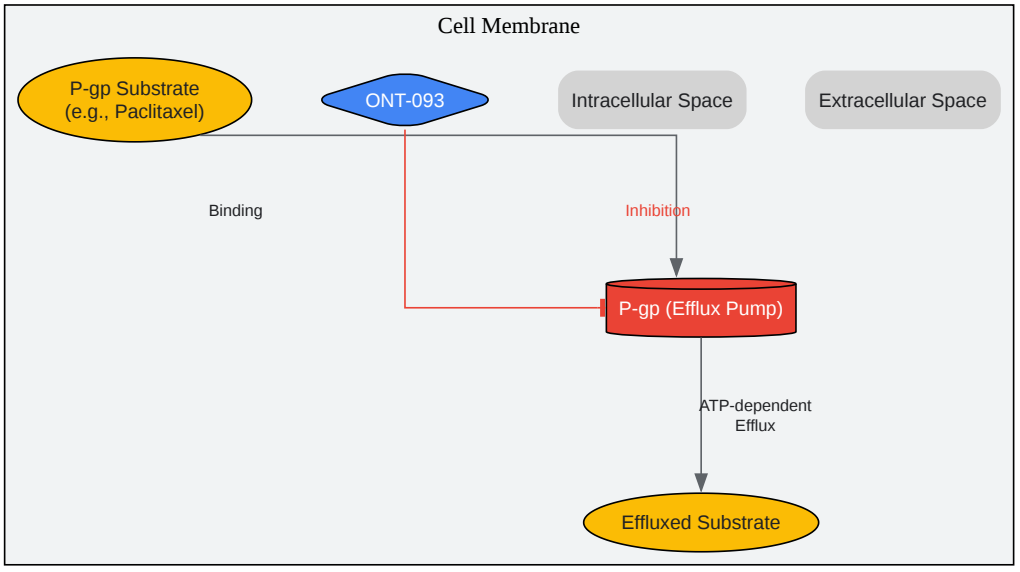
P-glycoprotein (P-gp), also known as multidrug resistance protein 1 (MDR1) or ABCB1, is a crucial ATP-binding cassette (ABC) transporter that acts as an efflux pump, actively transporting a wide variety of substrates out of cells.[1][2][3] This process plays a significant role in drug disposition, affecting absorption, distribution, and elimination.[4] P-gp overexpression in cancer cells is a major mechanism of multidrug resistance (MDR), leading to the failure of chemotherapy.[2] Consequently, the inhibition of P-gp is a key strategy to overcome MDR and enhance the efficacy of various therapeutic agents. **ONT-093** (also known as OC144-093) is a potent and selective, orally bioavailable inhibitor of P-gp. This application note provides detailed protocols for measuring the in vitro inhibition of P-gp by **ONT-093** using common assay methodologies.

Mechanism of Action

ONT-093 functions as a non-competitive or competitive inhibitor of P-gp, blocking the efflux of P-gp substrates. By binding to P-gp, **ONT-093** prevents the transport of chemotherapeutic agents and other substrate drugs out of the cell, thereby increasing their intracellular

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concentration and enhancing their cytotoxic or therapeutic effects. Preclinical studies have demonstrated that **ONT-093** can reverse MDR at nanomolar concentrations. It has been shown to block the binding of substrates like [3H]azidopine to P-gp and inhibit its ATPase activity.



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Caption: Mechanism of P-gp Inhibition by **ONT-093**.

Data Summary

The inhibitory activity of **ONT-093** against P-gp can be quantified by determining its half-maximal inhibitory concentration (IC50) or its effective concentration to reverse MDR (EC50). These values can vary depending on the cell line, the P-gp substrate used, and the specific assay methodology.

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Parameter	Assay Type	Cell Line/System	Substrate	Reported Value (ONT-093/OC144-093)	Reference
EC50	MDR Reversal	P-gp expressing human carcinoma cell lines	Doxorubicin, Paclitaxel, Vinblastine	Average of 0.032 µM	
IC50	Cytotoxicity	15 normal and tumor cell lines	-	>60 µM (non-cytotoxic)	
IC50	P-gp ATPase Activity	Purified P-gp	-	Inhibition Observed	
Effect	Caco-2 Transport	Caco-2	Paclitaxel	No significant inhibition observed	

Note: One study reported a lack of inhibitory effect of OC144-093 on paclitaxel transport in Caco-2 cells, which contrasts with other findings demonstrating its potent P-gp inhibition. This discrepancy may be due to specific experimental conditions or the choice of substrate and cell line.

Experimental Protocols

Several in vitro assays can be employed to measure P-gp inhibition. The most common methods include bidirectional transport assays using cell monolayers, fluorescent substrate accumulation assays, and P-gp ATPase activity assays.

Bidirectional Transport Assay using Caco-2 or MDCK-MDR1 Cells

This assay is considered a gold standard for assessing P-gp interactions. It measures the transport of a known P-gp substrate across a polarized cell monolayer in both the apical-to-

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basolateral (A-B) and basolateral-to-apical (B-A) directions. P-gp inhibitors reduce the B-A efflux, resulting in a decreased efflux ratio (ER).

Materials:

- Caco-2 or MDCK-MDR1 cells
- Transwell inserts (e.g., 12- or 24-well plates)
- Culture medium (e.g., DMEM with 10% FBS, non-essential amino acids, penicillin-streptomycin)
- Transport buffer (e.g., Hanks' Balanced Salt Solution (HBSS) with 10 mM HEPES, pH 7.4)
- P-gp substrate (e.g., Digoxin, Paclitaxel)
- **ONT-093**
- Positive control inhibitor (e.g., Verapamil, Cyclosporin A)
- LC-MS/MS or scintillation counter for substrate quantification

Protocol:

- Cell Seeding and Culture: Seed Caco-2 or MDCK-MDR1 cells onto Transwell inserts at an appropriate density. Culture for 18-21 days (Caco-2) or 4-7 days (MDCK-MDR1) to allow for monolayer formation and differentiation.
- Monolayer Integrity Check: Measure the transepithelial electrical resistance (TEER) to ensure monolayer integrity. Optionally, perform a permeability test with a paracellular marker like Lucifer yellow or mannitol.
- Preparation of Solutions: Prepare transport buffer containing the P-gp substrate at a specified concentration (e.g., 1-10 µM). Prepare solutions of **ONT-093** at various concentrations (e.g., 0.01 to 50 µM) in the transport buffer containing the substrate. Also prepare a solution with the positive control inhibitor.
- Transport Experiment:

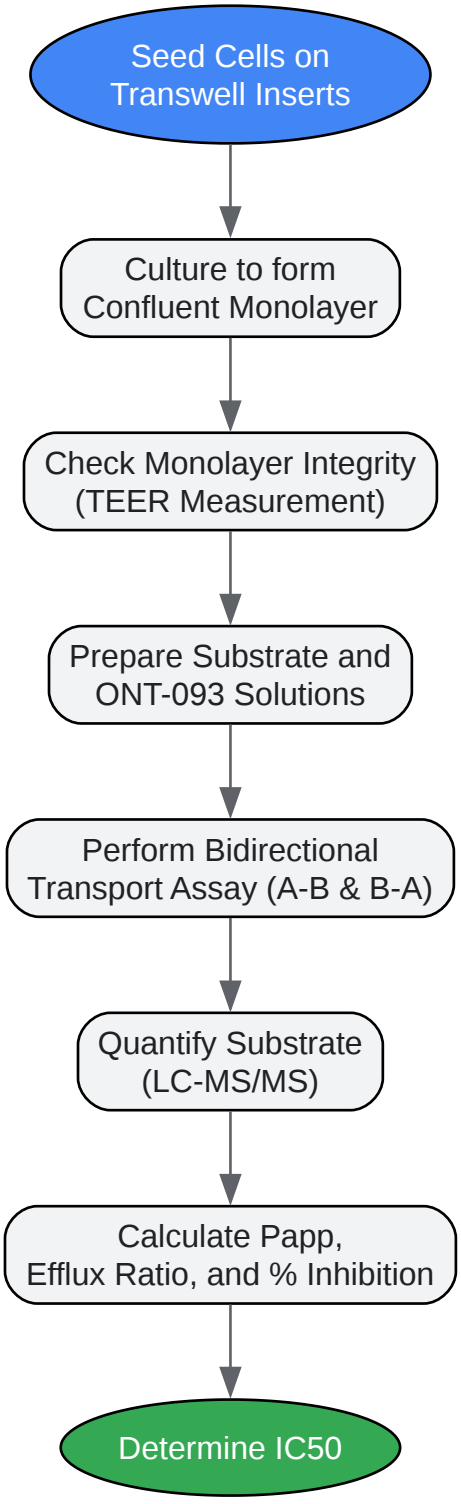
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- Wash the cell monolayers with warm transport buffer.
- For A-B transport, add the substrate solution (with or without **ONT-093**) to the apical chamber and fresh transport buffer to the basolateral chamber.
- For B-A transport, add the substrate solution (with or without **ONT-093**) to the basolateral chamber and fresh transport buffer to the apical chamber.
- Incubate at 37°C with gentle shaking for a defined period (e.g., 1-2 hours).

- Sample Collection and Analysis: At the end of the incubation, collect samples from both the apical and basolateral chambers. Quantify the concentration of the P-gp substrate using a validated analytical method (e.g., LC-MS/MS).

- Data Analysis:
  - Calculate the apparent permeability coefficient (Papp) for both directions using the following equation: Papp = (dQ/dt) / (A * C0) where dQ/dt is the transport rate, A is the surface area of the monolayer, and C0 is the initial substrate concentration.
  - Calculate the efflux ratio (ER): ER = Papp (B-A) / Papp (A-B)
  - Determine the percent inhibition of P-gp by **ONT-093** by comparing the ER in the presence and absence of the inhibitor.
  - Plot the percent inhibition against the concentration of **ONT-093** to determine the IC50 value.

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Caption: Bidirectional Transport Assay Workflow.

Calcein-AM Retention Assay

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This is a high-throughput fluorescence-based assay to assess P-gp activity. Calcein-AM is a non-fluorescent, cell-permeable substrate of P-gp. Inside the cell, it is cleaved by esterases into the fluorescent molecule calcein, which is not a P-gp substrate. P-gp actively effluxes Calcein-AM, reducing the intracellular fluorescence. P-gp inhibitors like **ONT-093** block this efflux, leading to increased intracellular calcein accumulation and fluorescence.

Materials:

- P-gp overexpressing cells (e.g., K562/MDR, KB-ChR-8-5) and parental control cells.
- 96-well black, clear-bottom plates.
- Culture medium.
- Calcein-AM.
- **ONT-093**.
- Positive control inhibitor (e.g., Verapamil).
- Fluorescence plate reader (Excitation ~485 nm, Emission ~530 nm).

Protocol:

- Cell Seeding: Seed the P-gp overexpressing cells and parental cells into a 96-well plate at a suitable density (e.g., 5,000-10,000 cells/well) and allow them to attach overnight.
- Compound Incubation: Remove the culture medium and add fresh medium containing various concentrations of **ONT-093** or the positive control. Incubate for 30-60 minutes at 37°C.
- Calcein-AM Loading: Add Calcein-AM to each well to a final concentration of 0.25-1 µM. Incubate for 15-45 minutes at 37°C in the dark.
- Washing: Wash the cells three times with cold PBS or transport buffer to remove extracellular Calcein-AM.
- Fluorescence Measurement: Measure the intracellular fluorescence using a plate reader.

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- Data Analysis:
  - Subtract the background fluorescence (wells with no cells).
  - Calculate the percentage of P-gp inhibition for each concentration of **ONT-093** relative to the positive control (100% inhibition) and the untreated control (0% inhibition).
  - Plot the percent inhibition against the log concentration of **ONT-093** to determine the IC50 value.

P-gp ATPase Activity Assay

P-gp utilizes the energy from ATP hydrolysis to transport substrates. The interaction of compounds with P-gp can either stimulate or inhibit its basal ATPase activity. This assay measures the amount of inorganic phosphate (Pi) released from ATP hydrolysis.

Materials:

- P-gp-rich membrane vesicles (commercially available or prepared from P-gp overexpressing cells).
- Assay buffer.
- MgATP.
- **ONT-093**.
- P-gp substrate/activator (e.g., Verapamil).
- P-gp inhibitor (e.g., Sodium orthovanadate, Na3VO4).
- Reagents for phosphate detection (e.g., malachite green-based reagent).
- 96-well plates.
- Plate reader for absorbance measurement.

Protocol:

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- Reaction Setup: In a 96-well plate, add the P-gp membrane vesicles, assay buffer, and various concentrations of **ONT-093**. Include controls for basal activity (no compound), stimulated activity (with a P-gp activator like verapamil), and inhibited activity (with Na3VO4).
- Pre-incubation: Pre-incubate the plate at 37°C for 5-10 minutes.
- Initiate Reaction: Start the reaction by adding MgATP to all wells.
- Incubation: Incubate the plate at 37°C for a defined period (e.g., 20-30 minutes) to allow for ATP hydrolysis.
- Stop Reaction and Detect Phosphate: Stop the reaction and add the phosphate detection reagent.
- Measure Absorbance: After color development, measure the absorbance at the appropriate wavelength.
- Data Analysis:
  - Generate a standard curve using known concentrations of phosphate.
  - Calculate the amount of Pi released in each well.
  - The P-gp specific ATPase activity is the difference between the activity in the absence and presence of the specific inhibitor Na3VO4.
  - Determine the effect of **ONT-093** on both the basal and the substrate-stimulated P-gp ATPase activity.
  - Plot the percentage of inhibition of stimulated ATPase activity against the concentration of **ONT-093** to determine the IC50 value.

Conclusion

The protocols described in this application note provide robust methods for characterizing the in vitro P-gp inhibitory activity of **ONT-093**. The choice of assay will depend on the specific research question and available resources. For a comprehensive profile, it is recommended to

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use a combination of these assays. Careful experimental design and data analysis are crucial for obtaining reliable and reproducible results.

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